

How to confirm the identity and purity of a Shizukaol B sample

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Compound of Interest		
Compound Name:	Shizukaol B	
Cat. No.:	B593543	Get Quote

Shizukaol B Analysis: Technical Support & Troubleshooting

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on confirming the identity and purity of a **Shizukaol B** sample. The following frequently asked questions (FAQs) and troubleshooting guides will help you navigate common experimental challenges.

Frequently Asked Questions (FAQs) Identity Confirmation

Q1: How can I confirm the molecular weight of my Shizukaol B sample?

A1: The most effective method for determining the molecular weight of **Shizukaol B** is Mass Spectrometry (MS). High-Resolution Mass Spectrometry (HRMS) is recommended for accurate mass determination.

- Expected Molecular Weight: **Shizukaol B** has a molecular formula of C₄₀H₄₄O₁₃ and an average molecular weight of 732.8 g/mol .[1]
- Expected Ions: In positive ion mode, you should look for the protonated molecule [M+H]⁺ at m/z 733.28, the sodium adduct [M+Na]⁺ at m/z 755.26, or the potassium adduct [M+K]⁺ at m/z 771.23.



Troubleshooting & Optimization

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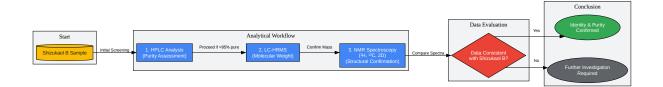
Q2: What is the best way to verify the chemical structure of Shizukaol B?

A2: Nuclear Magnetic Resonance (NMR) spectroscopy is the gold standard for structural elucidation of organic molecules like **Shizukaol B**. A combination of ¹H NMR, ¹³C NMR, and 2D NMR experiments (like COSY, HSQC, and HMBC) will provide a complete structural confirmation. The complex polycyclic structure of **Shizukaol B**, a lindenane-type dimeric sesquiterpene, necessitates these advanced techniques.[2][3][4]

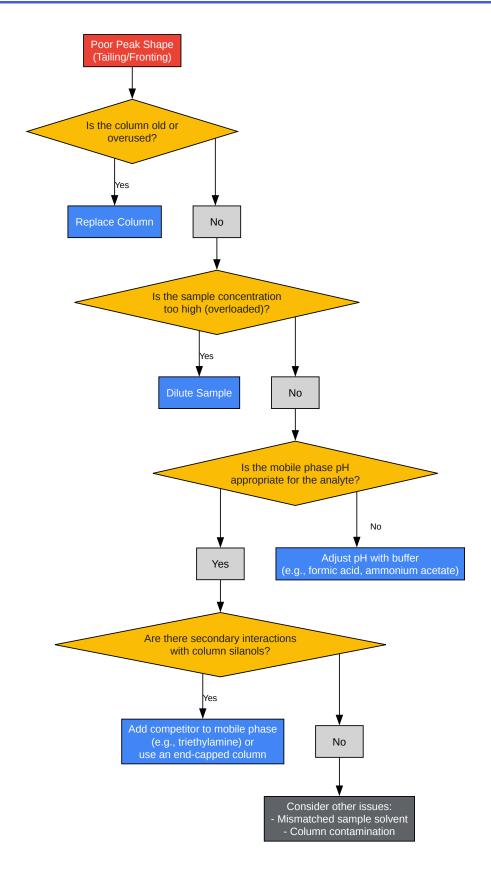
Q3: My initial analysis suggests the presence of **Shizukaol B**. What is the overall workflow to confirm both identity and purity?

A3: A multi-step analytical workflow is required for conclusive identification and purity assessment. This typically involves an initial purity check with HPLC, followed by structural confirmation using HRMS and NMR.









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References

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